

# safety, handling, and disposal of 2-Amino-5-fluorophenol

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## Compound of Interest

Compound Name: 2-Amino-5-fluorophenol

Cat. No.: B134415

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## An In-depth Technical Guide to the Safety, Handling, and Disposal of 2-Amino-5-fluorophenol

This guide provides comprehensive safety protocols, handling procedures, and disposal methods for **2-Amino-5-fluorophenol** (CAS No. 53981-24-1) for researchers, scientists, and drug development professionals. Adherence to these guidelines is crucial for ensuring personnel safety and environmental protection.

## Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **2-Amino-5-fluorophenol** is fundamental for its safe handling.

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>6</sub> FNO[1]
Molecular Weight	127.12 g/mol [1]
Appearance	White to Gray to Brown powder to crystal[2]
Melting Point	38 °C[3]
Solubility	Slightly soluble in water.[4] Soluble in DMSO (2.2 mg/mL).[5]
Storage Temperature	Store at <-15°C under an inert gas like Nitrogen. [3] Some suppliers recommend 2-8°C.[6]

## Hazard Identification and Safety Precautions

**2-Amino-5-fluorophenol** is classified as a hazardous substance. The following table outlines its GHS hazard classifications.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[1][6]
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin[1][6]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[1][6][7]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[1][6][7]
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled[1][6]
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation[6][7]

Primary Hazards: Irritant[1].

## Personal Protective Equipment (PPE)

To mitigate the risks associated with handling **2-Amino-5-fluorophenol**, the use of appropriate personal protective equipment is mandatory.

Protection Type	Specific Equipment	Details
Eye/Face Protection	Safety glasses with side-shields or chemical goggles.	Must comply with OSHA 29 CFR 1910.133 or European Standard EN166.[8]
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene, or butyl rubber), and a lab coat or chemical-resistant coveralls.[9]	Prevents skin contact and absorption.[9] Contaminated clothing should be removed promptly and laundered before reuse.[8]
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator.	Required when working outside of a chemical fume hood or if dust formation is likely.[8] A particulate filter respirator is recommended.[8]
Foot Protection	Closed-toe shoes, preferably chemical-resistant footwear.	Protects feet from spills.[9]

## Experimental Protocols

### Safe Handling Protocol

A systematic approach is essential for the safe handling of **2-Amino-5-fluorophenol**.

Preparation:

- Thoroughly review the Safety Data Sheet (SDS) for **2-Amino-5-fluorophenol**.
- Ensure that a chemical fume hood is operational and available for use.[10]
- Verify that an eyewash station and safety shower are accessible and operational.[11]
- Assemble all necessary PPE as detailed in Section 3.
- Cover the work surface with absorbent, disposable bench paper.[8]

- Assemble all necessary equipment (spatulas, weigh boats, containers) inside the fume hood to minimize traffic.[8]

#### Handling Procedure:

- Always handle **2-Amino-5-fluorophenol** within a certified chemical fume hood to prevent inhalation of dust.[10]
- Conduct all manipulations, including weighing and transferring, inside the chemical fume hood.[8]
- Use dry, clean spatulas and weigh boats to avoid generating dust.[8]
- Avoid all personal contact with the substance.[8] Do not eat, drink, or smoke in the handling area.[7][8]
- Keep containers securely sealed when not in use.[12]

#### Post-Handling:

- Wash hands thoroughly with soap and water after handling is complete, before breaks, and at the end of the workday.[7][8]
- Decontaminate the work area within the fume hood.
- Properly dispose of all contaminated disposable materials in a designated hazardous waste container.[8]

## Emergency First-Aid Protocol

In the event of an emergency, prompt and appropriate action is critical.

Exposure Route	First-Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[13] "Roll" eyes around to ensure full rinsing.[14] Get medical attention.[13]
Skin Contact	Immediately wash off with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[13] Get medical attention.[13]
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[13]
Ingestion	Do NOT induce vomiting.[13] Never give anything by mouth to an unconscious person. [13] Rinse mouth with water.[13] Call a POISON CENTER or doctor/physician if you feel unwell. Get medical attention.[13]

## Spill Response Protocol

For Minor Spills (manageable amount):

- If necessary, contact your institution's Environmental Health and Safety (EHS) department for guidance.[14]
- Consult the manufacturer's SDS for instructions and incompatibilities.[14]
- Wearing appropriate PPE, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for disposal.[9] Avoid creating dust.[9]
- Sweep up and shovel into suitable containers for disposal.[11]

For Major Spills:

- Evacuate the area and notify others not to enter.[\[9\]](#)[\[14\]](#)
- Report the spill to your institution's EHS department or emergency response team immediately.[\[14\]](#)

## Disposal Protocol

Proper disposal of **2-Amino-5-fluorophenol** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Identification and Segregation:

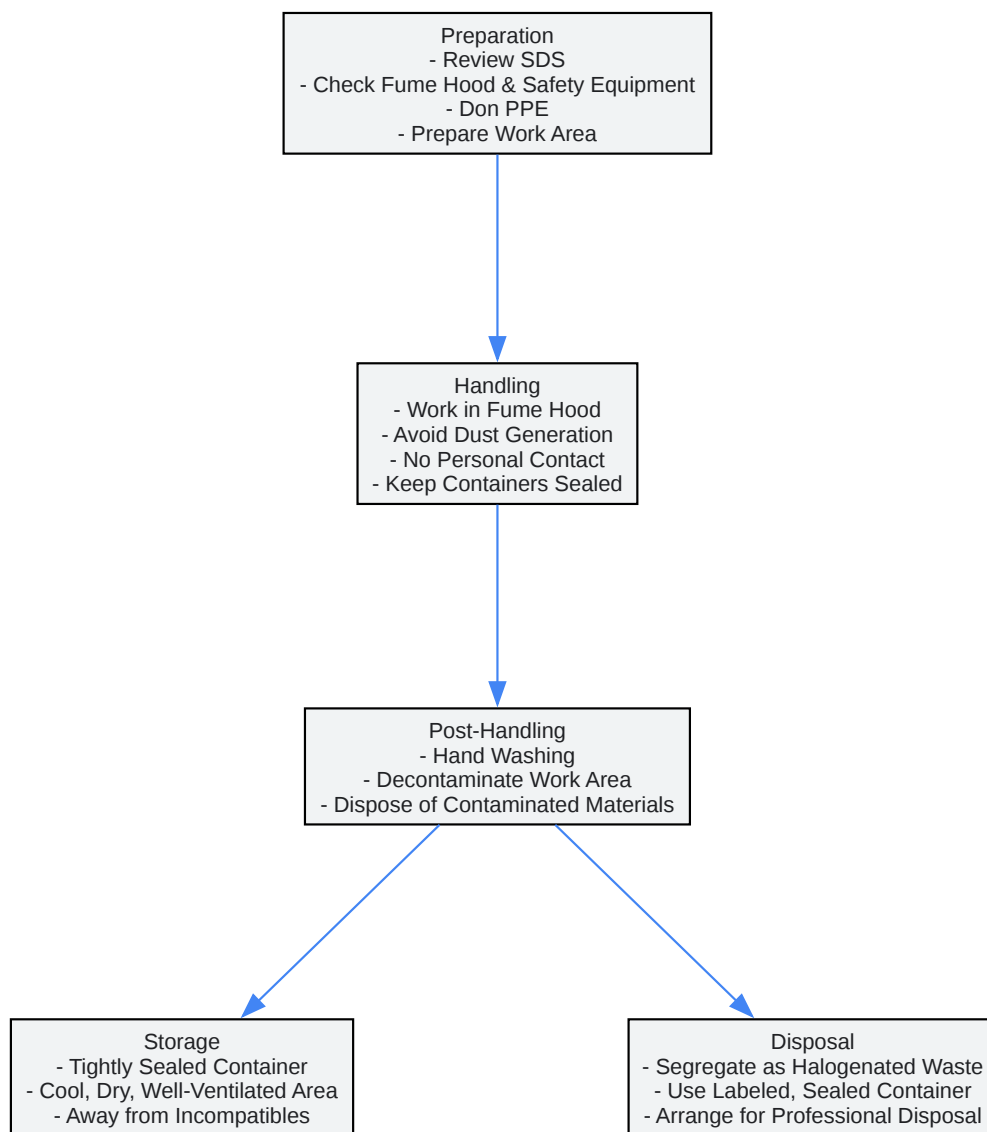
- **2-Amino-5-fluorophenol** waste is classified as halogenated organic waste.[\[10\]](#)
- Do not mix this waste with non-halogenated organic waste, aqueous waste, or any other incompatible waste streams.[\[10\]](#)

Step-by-Step Disposal Procedure:

- Container Selection: Use a designated, leak-proof, and chemically compatible waste container with a secure, tight-fitting lid.[\[10\]](#)
- Labeling: Clearly label the waste container with "Hazardous Waste" and the full chemical name: "Waste **2-Amino-5-fluorophenol**".[\[10\]](#) Do not use abbreviations or chemical formulas.[\[10\]](#)
- Accumulation and Storage: Keep the waste container closed at all times, except when adding waste.[\[10\]](#) Store the container in a designated, secure satellite accumulation area that is cool, dry, and well-ventilated, away from general laboratory traffic.[\[10\]](#)
- Arranging for Disposal: Contact your institution's EHS department to schedule a pickup.[\[10\]](#) Disposal must be handled by a licensed hazardous waste disposal company.[\[10\]](#) The primary disposal method is incineration by a regulated hazardous waste facility.[\[10\]](#)

## Visualizations

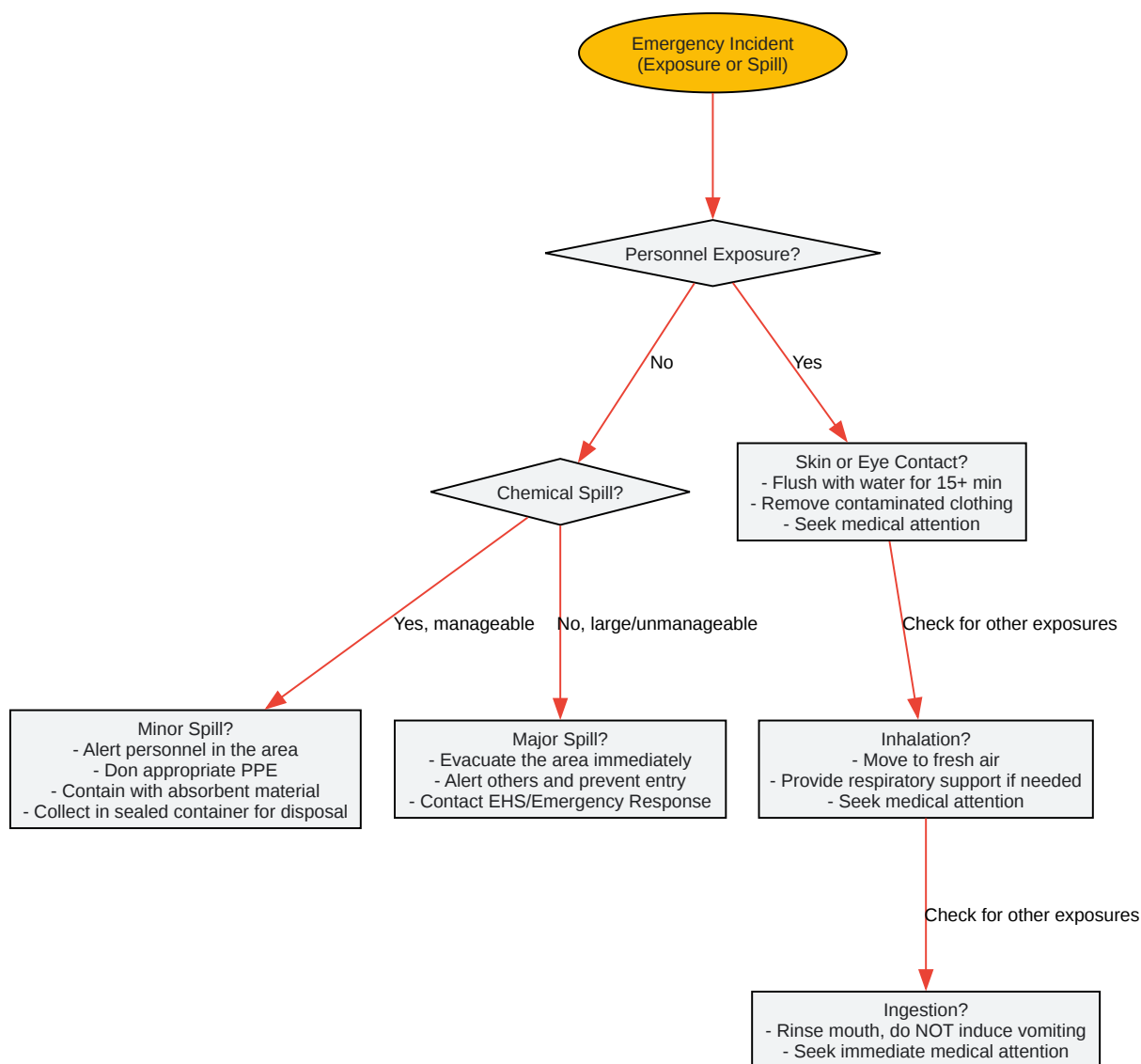
### Safe Handling Workflow



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Caption: Workflow for the safe handling of **2-Amino-5-fluorophenol**.

## Emergency Response Decision Tree



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